

An In-depth Technical Guide to the 11-Hydroxynovobiocin Biosynthetic Pathway

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Compound of Interest

Compound Name: **11-Hydroxynovobiocin**

Cat. No.: **B15568645**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the biosynthetic pathway of **11-hydroxynovobiocin**, a derivative of the potent DNA gyrase inhibitor, novobiocin. This document details the enzymatic steps involved in the synthesis of the novobiocin scaffold and its subsequent biotransformation. It includes quantitative data on key enzymatic reactions, detailed experimental protocols for pathway analysis, and visualizations of the biosynthetic and experimental workflows.

Introduction

Novobiocin is an aminocoumarin antibiotic produced by *Streptomyces sphaeroides* and *Streptomyces niveus*. It is a potent inhibitor of bacterial DNA gyrase, an essential enzyme for DNA replication. Novobiocin's complex structure consists of three distinct moieties: a prenylated 4-hydroxybenzoic acid (ring A), a 3-amino-4,7-dihydroxycoumarin (ring B), and a noviose sugar (ring C). The biosynthesis of this antibiotic is orchestrated by a dedicated gene cluster encoding a suite of enzymes that assemble these precursors and tailor the final molecule.

11-Hydroxynovobiocin is a derivative of novobiocin that has been identified as a product of microbial biotransformation. A soil actinomycete, designated as UC 5762 (NRRL 11111), has been shown to hydroxylate novobiocin at the C-11 position of the prenyl side chain. This guide will first elucidate the well-characterized biosynthetic pathway of novobiocin and then describe the biotransformation process that yields **11-hydroxynovobiocin**.

The Novobiocin Biosynthetic Pathway

The biosynthesis of novobiocin is a multi-step process involving the coordinated action of enzymes encoded by the nov gene cluster. The pathway can be conceptually divided into the biosynthesis of the three core components and their subsequent assembly and modification.

Biosynthesis of Ring A (Prenylated 4-Hydroxybenzoic Acid)

The formation of the prenylated 4-hydroxybenzoic acid moiety begins with prephenate, a key intermediate in the shikimic acid pathway.

- NovF: Catalyzes the decarboxylation of prephenate.
- NovQ: Performs the electrophilic substitution of the resulting phenyl ring with dimethylallyl pyrophosphate (DMAPP), a process known as prenylation.

Biosynthesis of Ring B (3-Amino-4,7-dihydroxycoumarin)

The coumarin ring is derived from L-tyrosine through a series of oxidative modifications.

- NovH: An adenylation domain-containing protein that activates L-tyrosine.
- NovI: A cytochrome P450 monooxygenase that catalyzes the β -hydroxylation of the tyrosine intermediate while it is covalently attached to NovH.
- NovJ/NovK: These enzymes work in concert to oxidize the β -hydroxyl group of the tyrosine moiety.
- NovO: A methyltransferase that acts on the aminocoumarin ring.

Biosynthesis of Ring C (L-Noviose)

The deoxysugar L-noviose is synthesized from glucose-1-phosphate.

- NovV: A dTDP-glucose synthase that converts glucose-1-phosphate to dTDP-glucose.

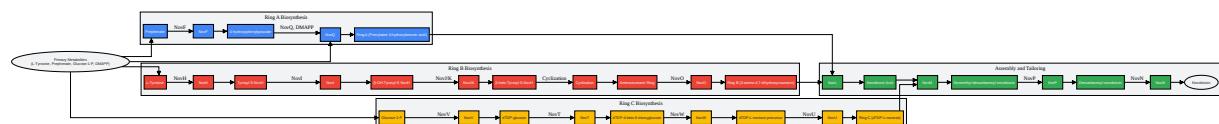
- NovT: A dTDP-glucose 4,6-dehydratase that catalyzes the removal of a hydroxyl group.
- NovW: An epimerase that modifies the sugar structure.
- NovU: A methyltransferase that adds a methyl group.

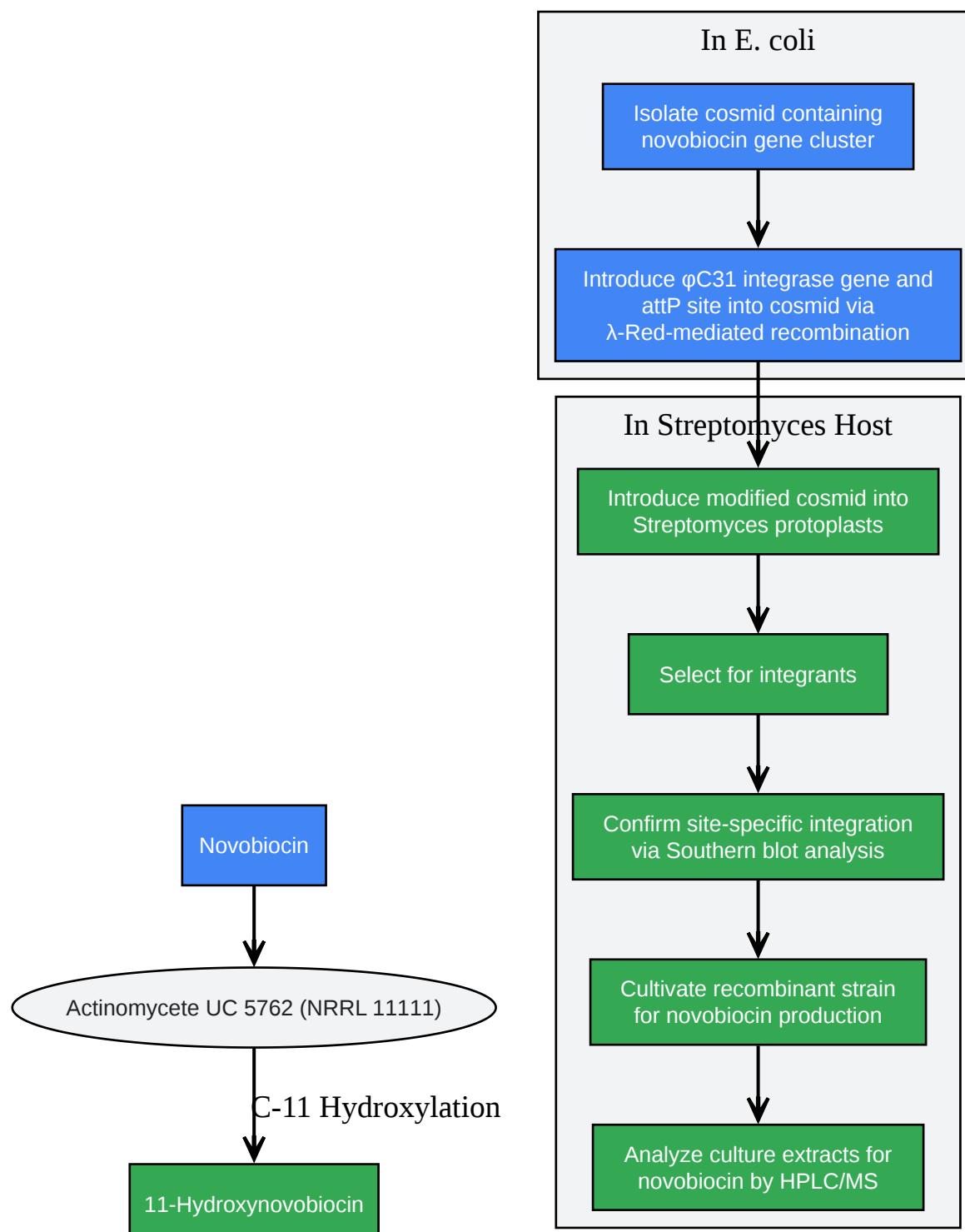
Assembly and Tailoring Steps

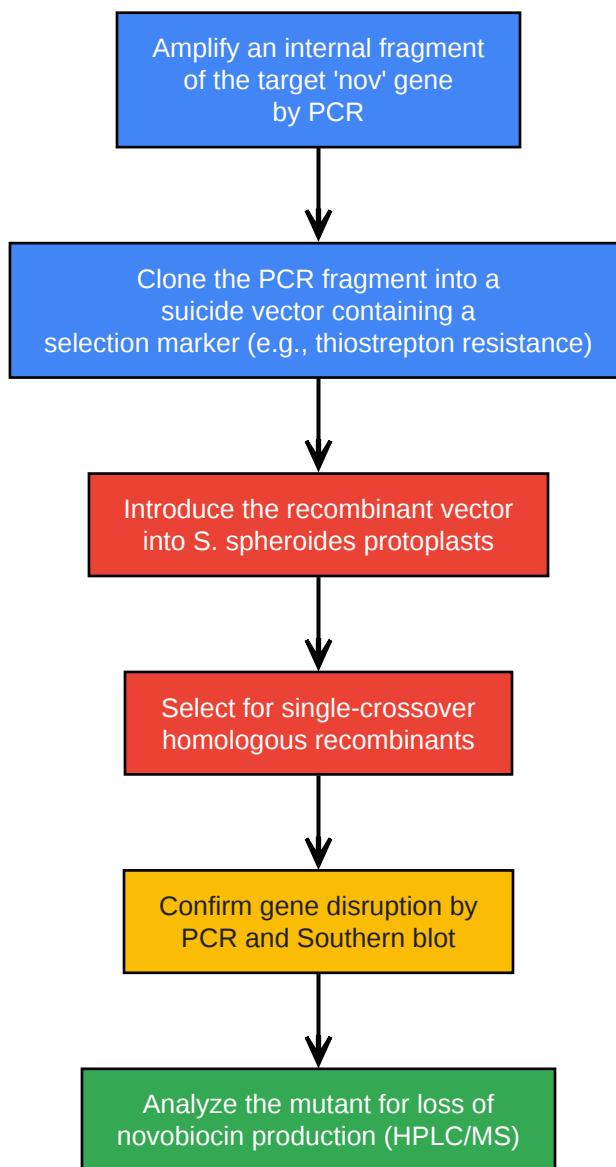
The three synthesized moieties are assembled and further modified to produce the final novobiocin molecule.

- NovL: A ligase that joins ring A and ring B to form novobiocic acid.
- NovM: A glycosyltransferase that attaches the L-noviose sugar (ring C) to novobiocic acid.
- NovP: A methyltransferase that acts on the noviose moiety.
- NovN: A carbamoyltransferase that adds a carbamoyl group to the noviose sugar, completing the biosynthesis of novobiocin.

The overall biosynthetic pathway for novobiocin is depicted in the following diagram:







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